

Spectroscopic Comparison Guide: Methyl 2-(methoxymethyl)benzoate and Isomers

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Compound of Interest

Compound Name: Methyl 2-(methoxymethyl)benzoate
CAS No.: 942-57-4
Cat. No.: B3059092

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Executive Summary

Methyl 2-(methoxymethyl)benzoate (CAS 942-57-4) is a bifunctional aromatic ester often used as a scaffold in drug development.^[1] Its identification relies on distinguishing it from two classes of isomers:^[1]

- Regioisomers: Methyl 3-(methoxymethyl)benzoate (Meta) and Methyl 4-(methoxymethyl)benzoate (Para).
- Constitutional Isomers: Compounds with identical mass (, MW 180.20) but different connectivity, such as Methyl 4-methoxy-2-methylbenzoate.^[1]

Key Differentiator: The "Ortho Effect" in Mass Spectrometry (phthalide formation) and the Benzylic Methylene Shift in

¹H NMR are the definitive analytical fingerprints for the target molecule.

Structural Profiles & Isomer Definition

Compound Name	Structure Type	CAS No.	Key Feature
Methyl 2-(methoxymethyl)benzoate	Target (Ortho)	942-57-4	1,2-substitution; Proximity of Ester & Ether groups. [1]
Methyl 3-(methoxymethyl)benzoate	Isomer (Meta)	5368-81-0*	1,3-substitution; No steric/electronic interaction between groups. [1]
Methyl 4-(methoxymethyl)benzoate	Isomer (Para)	1719-82-0	1,4-substitution; Symmetric aromatic signals ([1])
Methyl 4-methoxy-2-methylbenzoate	Constitutional	35598-05-1	Contains Ar-Me and Ar-OMe (No benzylic ether). [1]

*Note: CAS numbers for meta isomers may vary by salt/derivative; 5368-81-0 refers to the 3-methoxy analog often confused in searches.[\[1\]](#) The specific methoxymethyl meta isomer is less common.

Comparative Spectroscopic Analysis

A. Nuclear Magnetic Resonance (¹H NMR)

The proton NMR spectrum provides the most immediate confirmation of regio-chemistry.

1. Benzylic Methylene (CH₂)

The chemical shift of the methylene protons connecting the ether oxygen to the ring is sensitive to the ester's position.[\[1\]](#)

- Ortho (Target): The ester carbonyl exerts a deshielding anisotropic effect on the adjacent benzylic protons.
- Para/Meta: The effect diminishes with distance.

Signal	Ortho (Target)	Para (Isomer)	Meta (Isomer)
Ar-			
-OMe	4.80 - 4.90 ppm (s)	4.46 ppm (s)	4.48 - 4.52 ppm (s)
Ester	3.89 ppm (s)	3.87 ppm (s)	3.90 ppm (s)
Ether	3.45 ppm (s)	3.36 ppm (s)	3.40 ppm (s)



Critical Insight: If your spectrum shows a benzylic singlet

ppm, you likely have the Para or Meta isomer, not the Ortho target.

2. Aromatic Region Patterns

- Ortho: Complex 4-proton pattern.^[1] The proton at C-6 (adjacent to ester) is deshielded (ppm), while the others appear as multiplets (ppm).
- Para: Classic symmetric AA'BB' system (two doublets, Hz) at 8.00 and 7.40.

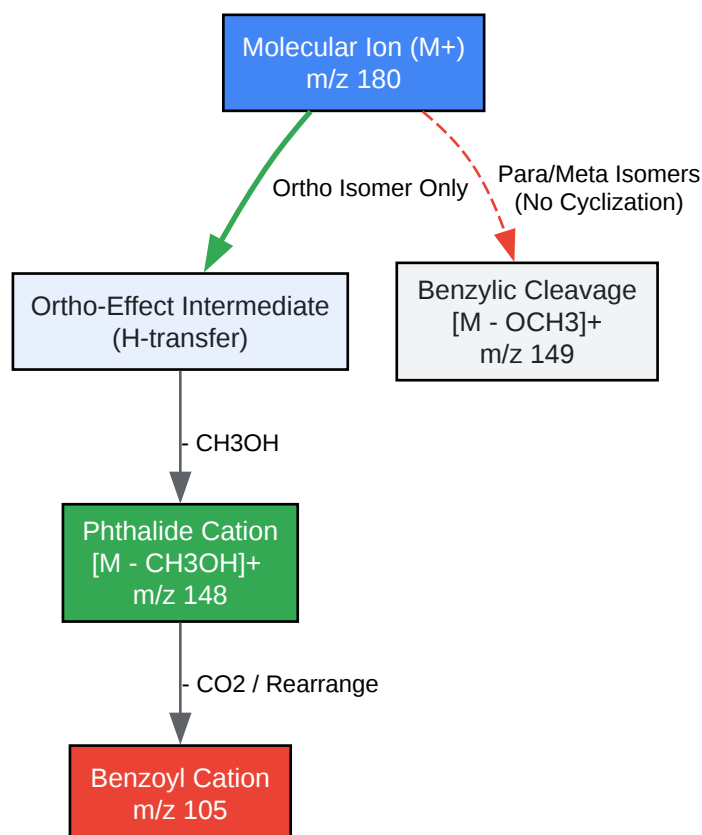
- Meta: Asymmetric pattern: Singlet (H-2), Doublet (H-4), Doublet (H-6), Triplet (H-5).

B. Mass Spectrometry (EI-MS) - The "Ortho Effect"

Electron Ionization (EI) MS is the definitive tool for confirming the 1,2-substitution pattern.^[1]

- Ortho Mechanism: The target molecule undergoes a specific fragmentation where the ether methoxy group is eliminated, followed by cyclization to form a stable Phthalide ion (133) or loss of methanol to form the isobenzofuranone cation.
- Para/Meta Mechanism: These isomers cannot cyclize. They typically fragment via simple loss of the methoxy radical () or the carbomethoxy group ().^[1]

Fragmentation Workflow (Graphviz)



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Figure 1: Distinctive fragmentation pathways. The Ortho isomer uniquely cyclizes to form species related to phthalide (m/z 148/133), whereas Para/Meta isomers favor simple cleavage (m/z 149).

Experimental Protocols

Protocol A: GC-MS Identification

Objective: Differentiate isomers based on retention time and fragmentation patterns.[1]

- Sample Prep: Dissolve 1 mg of sample in 1 mL of HPLC-grade Dichloromethane (DCM).
- Instrument: Agilent 7890/5977 (or equivalent) with EI source (70 eV).
- Column: DB-5ms or HP-5ms (30m x 0.25mm x 0.25 μ m).[1]
- Method:
 - Inlet: 250°C, Split 20:1.
 - Oven: 60°C (1 min)
20°C/min
280°C (3 min).
- Data Analysis:
 - Target (Ortho): Look for base peak or significant abundance at m/z 148 (Loss of MeOH) and m/z 104/105.
 - Isomer (Para): Look for dominant m/z 149 (Loss of OMe) and m/z 121 (Loss of COOMe).

Protocol B: ¹H NMR Characterization

Objective: Confirm regiochemistry via coupling constants.

- Solvent:

(Chloroform-d) with 0.03% TMS internal standard.[1]

- Concentration: 10-15 mg sample in 0.6 mL solvent.
 - Acquisition: 400 MHz or higher. 16 scans, 30° pulse angle, D1 = 1.0 sec.
 - Verification Step:
 - Integrate the singlet at ~3.9 ppm (3H, Ester).
 - Integrate the singlet at ~3.4 ppm (3H, Ether).
 - Crucial: Integrate the singlet at ~4.8 ppm. If it integrates to 2H and is sharp, it confirms the benzylic
- [1] If this signal is absent or appears as a singlet at 2.3-2.6 ppm, you have the constitutional isomer (Ar-CH3).[1]

Summary of Distinguishing Data

Feature	Methyl 2-(methoxymethyl)benzoate (Target)	Methyl 4-(methoxymethyl)benzoate (Para)	Methyl 4-methoxy-2-methylbenzoate (Constitutional)
H NMR Benzylic	4.85 ppm (s, 2H,)	4.46 ppm (s, 2H,)	Absent (Methyl at 2.[1]60)
H NMR Aromatic	Asymmetric (4 signals)	Symmetric AA'BB' (2 doublets)	Asymmetric (s, d, d)
Major MS Fragment	148 (), 133	149 ()	149 ()
IR Carbonyl			

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of Methyl 2-methoxybenzoate and Isomers (Ortho Effect). NIST Chemistry WebBook, SRD 69.[2]
Available at: [\[Link\]](#)
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